

# Metasequoic Acid A: A Review of Currently Available Efficacy Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Metasequoic acid A

Cat. No.: B8261171

[Get Quote](#)

A comprehensive review of scientific literature reveals a significant gap in the understanding of the in vivo and in vitro efficacy of **Metasequoic acid A**. Despite its identification as a natural product, specific experimental data on its biological activity remains elusive. This guide summarizes the current state of knowledge and highlights the absence of dedicated studies on this particular compound.

**Metasequoic acid A** is a diterpenoid found in the dawn redwood tree, *Metasequoia glyptostroboides*, and has the Chemical Abstracts Service (CAS) registry number 113626-22-5. While research has been conducted on extracts from *Metasequoia glyptostroboides*, which contain a complex mixture of compounds, these studies do not provide specific data on the efficacy of isolated **Metasequoic acid A**.

## In Vitro & In Vivo Data: A Notable Absence

As of now, there are no publicly available research papers detailing the in vivo or in vitro efficacy of **Metasequoic acid A**. Searches for its biological activity, including potential anticancer or anti-inflammatory effects, have not yielded any specific experimental results for the purified compound.

The majority of available research focuses on the broader extracts of *Metasequoia glyptostroboides*. These extracts have shown some biological activities, such as antioxidant and anticancer effects. However, due to the presence of numerous other compounds in these extracts, it is not possible to attribute these effects to **Metasequoic acid A** alone.

## Future Outlook

The absence of data on **Metasequoic acid A** presents an opportunity for future research. Investigating the in vitro and in vivo properties of this compound could uncover novel therapeutic potentials. Researchers in drug discovery and natural product chemistry may find **Metasequoic acid A** to be a promising candidate for further study.

## Conclusion

For researchers, scientists, and drug development professionals interested in **Metasequoic acid A**, it is crucial to recognize that there is currently no experimental data to support any claims of its in vivo or in vitro efficacy. The scientific community awaits dedicated studies on the isolated compound to elucidate its potential biological activities and mechanisms of action. Until such research is published, any discussion of its efficacy remains speculative.

- To cite this document: BenchChem. [Metasequoic Acid A: A Review of Currently Available Efficacy Data]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8261171#in-vivo-efficacy-of-metasequoic-acid-a-versus-in-vitro-results\]](https://www.benchchem.com/product/b8261171#in-vivo-efficacy-of-metasequoic-acid-a-versus-in-vitro-results)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)